

Diethyl Sulfoxide: A Technical Guide to a Polar Aprotic Solvent

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Compound of Interest

Compound Name: Diethyl sulfoxide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **diethyl sulfoxide** (DESO), a polar aprotic solvent with potential applications in research and development. While less ubiquitous than its close analog, dimethyl sulfoxide (DMSO), DESO possesses a unique set of properties that may offer advantages in specific chemical and biological applications. This document will delve into the physicochemical characteristics, synthesis, and potential uses of **diethyl sulfoxide**, drawing comparisons with the well-documented properties of DMSO to provide a thorough understanding.

Physicochemical Properties

Diethyl sulfoxide ($(\text{C}_2\text{H}_5)_2\text{SO}$) is an organosulfur compound that presents as a colorless, viscous liquid under standard conditions.^[1] As a polar aprotic solvent, it is characterized by a high dipole moment and the absence of acidic protons, which influences its solvation capabilities and reactivity. Below is a comparative summary of the key physicochemical properties of **diethyl sulfoxide** and dimethyl sulfoxide.

Property	Diethyl Sulfoxide (DESO)	Dimethyl Sulfoxide (DMSO)
Molecular Formula	C ₄ H ₁₀ OS[2]	C ₂ H ₆ OS[3]
Molecular Weight	106.19 g/mol [2]	78.13 g/mol [3]
Appearance	Colorless viscous liquid[1]	Colorless liquid[3]
Density	1.066 g/cm ³ [4]	1.1004 g/cm ³ [3]
Melting Point	14 °C (57 °F; 287 K)[1]	19 °C (66 °F; 292 K)[3]
Boiling Point	103-105 °C[4]	189 °C (372 °F; 462 K)[5]
Flash Point	Not readily available	87 °C (188.6 °F)[5]
Solubility in Water	Miscible	Miscible[3]
Dipole Moment	4.07 Debye[6]	3.96 D[7]
CAS Number	70-29-1[4]	67-68-5[3]
LD ₅₀ (oral, rat)	5650 mg/kg[1]	14,500 mg/kg[7]

Synthesis of Diethyl Sulfoxide

The primary method for the synthesis of **diethyl sulfoxide** is the oxidation of diethyl sulfide. This reaction can be achieved using various oxidizing agents. A common and efficient laboratory-scale synthesis involves the use of an oxidizing agent in a suitable solvent.

Experimental Protocol: Oxidation of Diethyl Sulfide

This protocol outlines a general procedure for the synthesis of **diethyl sulfoxide**.

Materials:

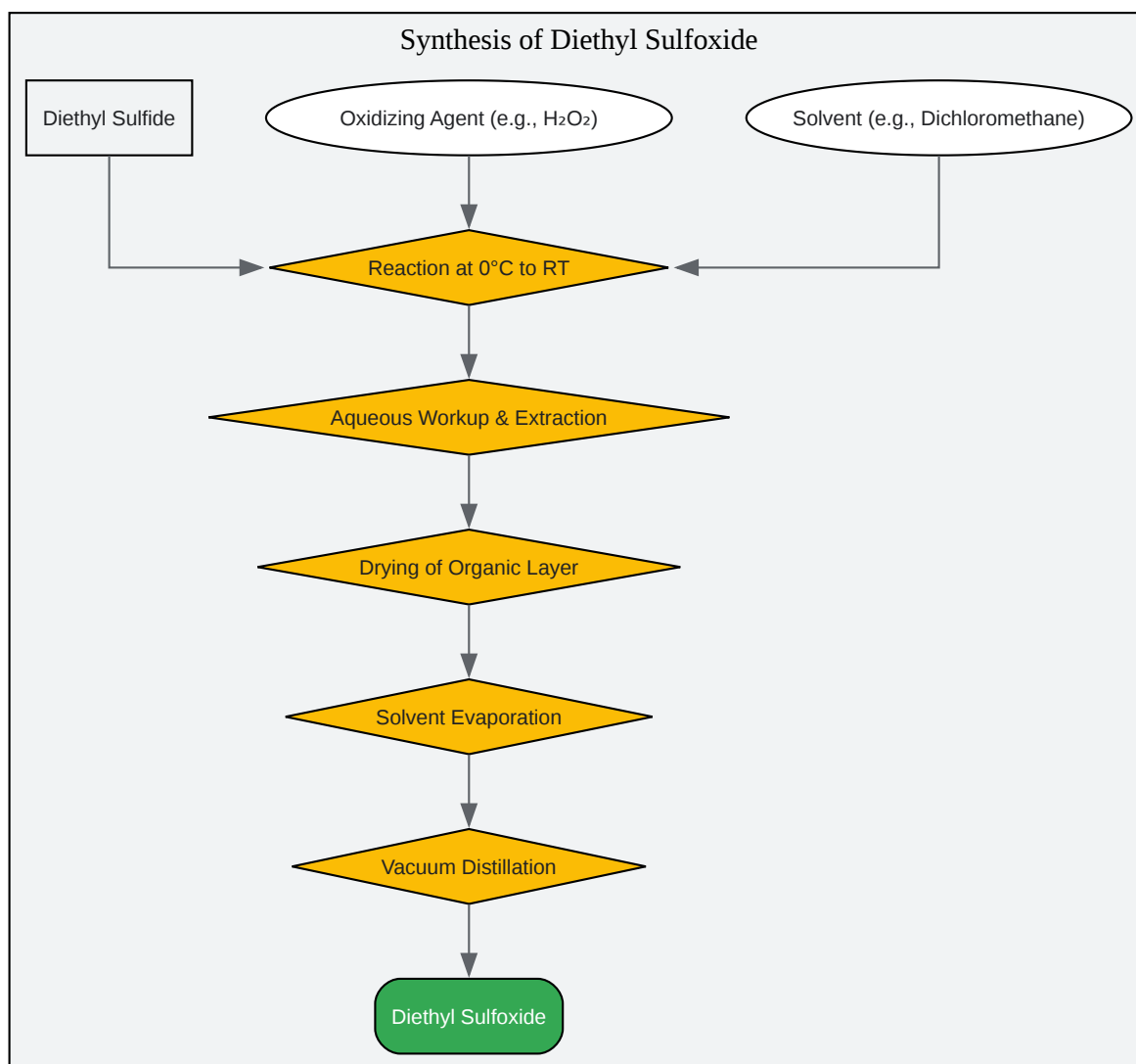
- Diethyl sulfide
- Oxidizing agent (e.g., hydrogen peroxide, meta-chloroperoxybenzoic acid (mCPBA))
- Solvent (e.g., dichloromethane, acetone)

- Anhydrous magnesium sulfate or sodium sulfate
- Round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Ice bath
- Separatory funnel
- Rotary evaporator

Procedure:

- Dissolve diethyl sulfide in the chosen solvent within a round-bottom flask equipped with a magnetic stirrer.
- Cool the flask in an ice bath to 0 °C.
- Slowly add the oxidizing agent dropwise to the stirred solution using a dropping funnel. Maintain the temperature at 0 °C throughout the addition.
- After the addition is complete, allow the reaction mixture to stir at room temperature for a specified time, monitoring the reaction progress by thin-layer chromatography (TLC).
- Once the reaction is complete, wash the mixture with a suitable aqueous solution (e.g., sodium sulfite solution to quench excess peroxide, followed by saturated sodium bicarbonate solution) in a separatory funnel.
- Separate the organic layer and wash it with brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter the drying agent and remove the solvent under reduced pressure using a rotary evaporator to yield crude **diethyl sulfoxide**.

- The crude product can be further purified by vacuum distillation.



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A flowchart illustrating the general synthesis of **diethyl sulfoxide**.

Applications in Research and Drug Development

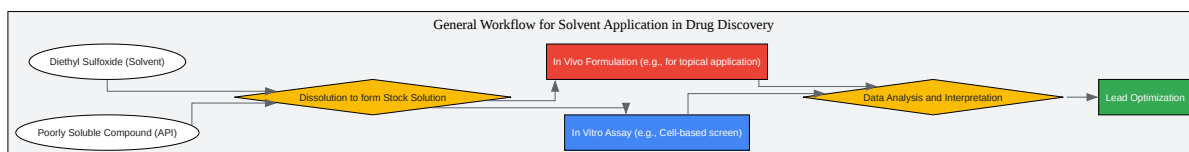
While specific, documented applications of **diethyl sulfoxide** are less common than for DMSO, its properties as a polar aprotic solvent suggest its utility in several areas of chemical and pharmaceutical research.

As a Reaction Solvent

Similar to DMSO, DESO can be an effective solvent for a variety of organic reactions, particularly those involving polar or ionic intermediates.[3] Its ability to dissolve a wide range of both polar and nonpolar compounds makes it a versatile medium for synthesis.[3] The lower boiling point of DESO compared to DMSO could be advantageous for reactions requiring milder conditions or for easier solvent removal post-reaction.

Potential in Drug Formulation and Delivery

The well-established role of DMSO as a penetration enhancer in transdermal drug delivery systems suggests that DESO may possess similar capabilities.[8][9] Its amphiphilic nature could facilitate the transport of active pharmaceutical ingredients (APIs) across biological membranes. Further research is warranted to explore the efficacy and safety of DESO as a vehicle for topical and transdermal drug delivery.



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A conceptual workflow for utilizing DESO in early-stage drug discovery.

Safety and Handling

Diethyl sulfoxide should be handled with appropriate laboratory safety precautions. It is important to consult the Safety Data Sheet (SDS) for detailed information.

General Handling Precautions:

- Personal Protective Equipment (PPE): Wear appropriate protective gloves (e.g., butyl rubber), safety goggles, and a lab coat.[\[10\]](#)
- Ventilation: Handle in a well-ventilated area or a chemical fume hood.[\[10\]](#)
- Avoid Contact: Avoid contact with skin and eyes.[\[10\]](#) DESO, like DMSO, may enhance the dermal absorption of other chemicals.[\[5\]](#)
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place, away from ignition sources.[\[11\]](#)

First Aid Measures:

- Eye Contact: Immediately flush with plenty of water for at least 15 minutes. Seek medical attention.[\[5\]](#)
- Skin Contact: Wash off immediately with plenty of soap and water.[\[5\]](#)
- Inhalation: Move to fresh air. If symptoms persist, seek medical attention.[\[5\]](#)
- Ingestion: Do NOT induce vomiting. Seek immediate medical attention.[\[5\]](#)

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **diethyl sulfoxide**.

NMR Spectroscopy

Nuclear Magnetic Resonance (NMR) spectroscopy is a primary tool for structural elucidation. The ^1H and ^{13}C NMR spectra of **diethyl sulfoxide** have been reported.

- ^1H NMR: The proton NMR spectrum would be expected to show a quartet and a triplet corresponding to the ethyl groups, with chemical shifts influenced by the electron-

withdrawing sulfoxide group.

- ^{13}C NMR: The carbon NMR spectrum would display two distinct signals for the two carbon atoms of the ethyl group.

Infrared (IR) Spectroscopy

Infrared (IR) spectroscopy is useful for identifying functional groups. The IR spectrum of **diethyl sulfoxide** is characterized by a strong absorption band corresponding to the S=O stretching vibration.

Conclusion

Diethyl sulfoxide is a polar aprotic solvent with a set of physicochemical properties that make it a potentially valuable, though currently underutilized, tool in organic synthesis and pharmaceutical sciences. While it shares many characteristics with the widely used dimethyl sulfoxide, its lower boiling point and different steric profile may offer advantages in specific applications. Further research into the reaction kinetics, solubility parameters, and biological interactions of DESO is needed to fully realize its potential in research and drug development. This guide serves as a foundational resource for scientists and researchers interested in exploring the applications of this versatile solvent.

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References

- 1. Diethyl sulfoxide | $\text{C}_4\text{H}_{10}\text{OS}$ | CID 6263 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Dimethyl sulfoxide - Wikipedia [en.wikipedia.org]
- 3. CAS Common Chemistry [commonchemistry.cas.org]
- 4. fishersci.com [fishersci.com]
- 5. Buy Diethyl sulfoxide | 70-29-1 [smolecule.com]
- 6. Dimethyl Sulfoxide | $(\text{CH}_3)_2\text{SO}$ | CID 679 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 7. nbinno.com [nbinno.com]
- 8. laboratorynotes.com [laboratorynotes.com]
- 9. echemi.com [echemi.com]
- 10. valudor.com [valudor.com]
- 11. rsc.org [rsc.org]
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